

improving the reproducibility of research for BMVC

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Compound of Interest

Compound Name: *BMVC*

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BMVC Reproducibility Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the reproducibility of their research for the British Machine Vision Conference (**BMVC**).

Troubleshooting Reproducibility Issues

New research in machine vision often involves complex experimental setups. This guide provides solutions to common problems that can hinder the reproducibility of your work.

Problem ID	Issue	Potential Causes	Recommended Solutions
ENV-01	"Works on my machine" syndrome: Code fails to run or produces different results on a new machine.	<ul style="list-style-type: none">- Missing or incorrect software dependencies.- Differences in operating systems or hardware (CPU/GPU).- Hardcoded paths specific to the original machine.	<ul style="list-style-type: none">- Use a containerization tool like Docker to create a self-contained, reproducible environment.- Provide a requirements.txt (for Python) or equivalent file listing all dependencies with their exact versions.- Use relative paths or environment variables for file access.
DATA-01	Inconsistent results with the same code: The model produces different outputs even when run with the same code and data.	<ul style="list-style-type: none">- Stochastic elements in the algorithm (e.g., random weight initialization, data shuffling) without a fixed seed.- Non-deterministic operations in deep learning libraries (e.g., some cuDNN functions).^[1]- Data augmentation pipelines that are not seeded.	<ul style="list-style-type: none">- Set a fixed random seed for all relevant libraries (e.g., NumPy, PyTorch, TensorFlow) at the beginning of your script.- For full determinism in PyTorch/TensorFlow, you may need to disable certain non-deterministic algorithms, which could impact performance.^[1]- Ensure your data loading and augmentation processes are also seeded.

DATA-02	Data leakage: The model performs surprisingly well on the validation set but poorly on the test set.	<ul style="list-style-type: none">- Information from the validation or test set has inadvertently been used during training.- Common sources include improper data splitting (e.g., splitting after feature extraction) or normalization based on the entire dataset.	<ul style="list-style-type: none">- Split your data into training, validation, and test sets before any preprocessing steps.- Fit any preprocessing models (e.g., scalers, encoders) only on the training data and then apply them to the validation and test sets.
CODE-01	Difficulty in understanding or running the code: Reviewers or other researchers struggle to execute the provided code.	<ul style="list-style-type: none">- Lack of clear instructions or documentation.- Complex and unorganized code structure.- Missing information about hyperparameters or model configurations.	<ul style="list-style-type: none">- Provide a detailed README.md file with clear, step-by-step instructions for setup and execution.- Organize your code logically into scripts for data preprocessing, training, and evaluation.- Use a configuration file (e.g., YAML, JSON) to manage all hyperparameters and model settings.

Frequently Asked Questions (FAQs)

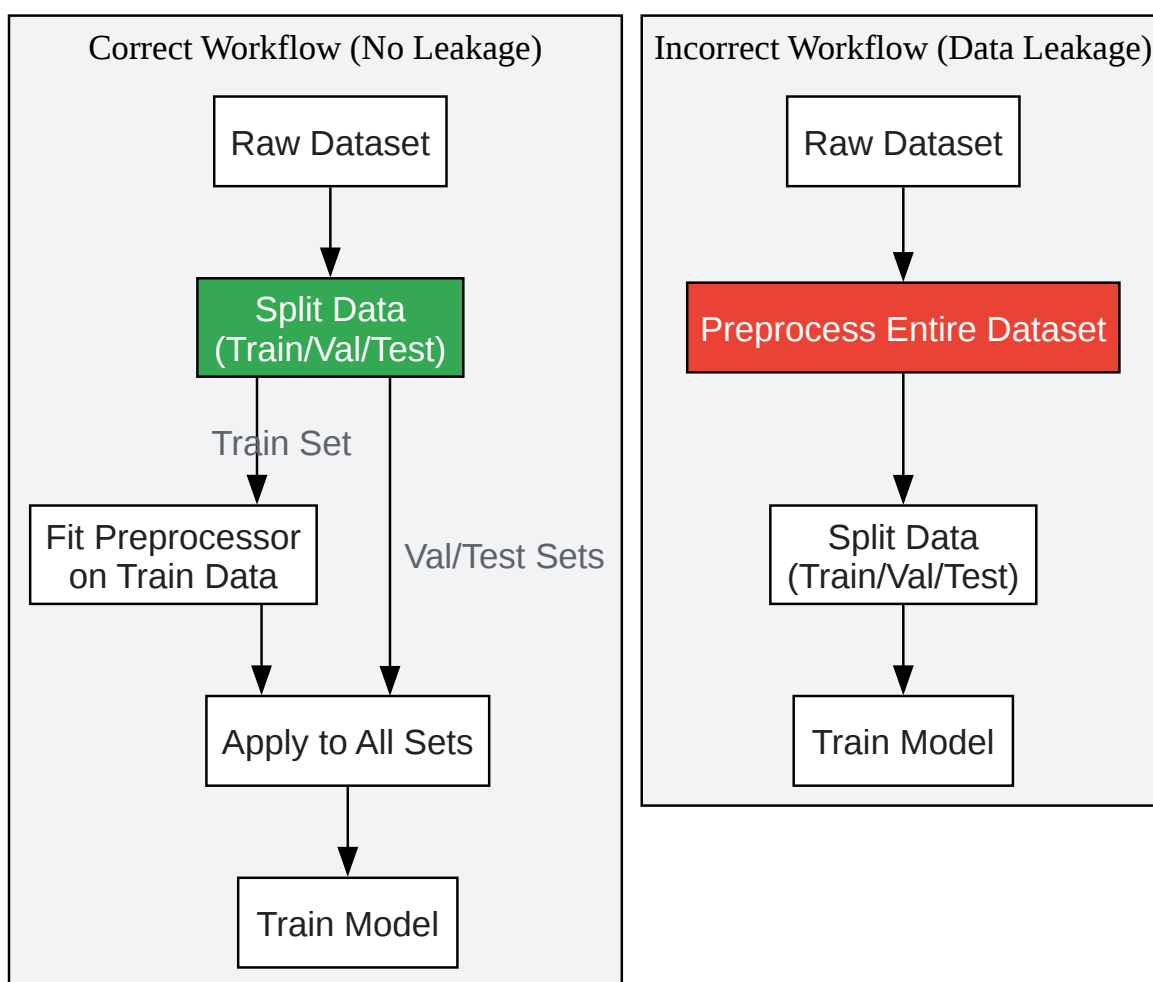
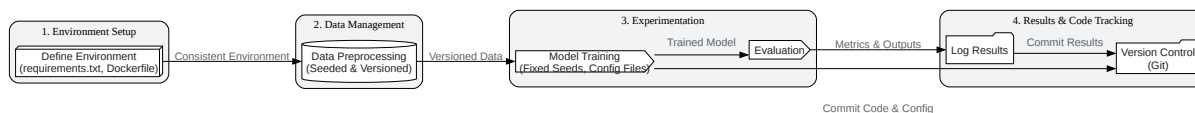
This section addresses common questions regarding reproducibility for **BMVC** submissions.

Q1: What are the specific reproducibility requirements for a **BMVC** submission?

A: **BMVC** strongly encourages authors to submit their code along with their papers to aid reproducibility.[2] Reviewers are encouraged to use a reproducibility checklist to assess submissions, but there is not a mandatory, publicly available checklist for authors.[2] Following best practices from leading computer vision conferences like CVPR is highly recommended.[3][4][5]

Q2: How should I manage my experimental workflow to ensure it's reproducible?

A: A reproducible workflow involves careful tracking of code, data, and experimental parameters. The following diagram illustrates a recommended workflow.



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